

Anti-proliferative Activity of BPIQ-I

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Compound Focus: Bpiq-i

CAS No.: 174709-30-9

Cat. No.: S578945

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Cell Line	BPIQ-I EC50 (μM)
SKOV-3 (Ovarian)	6.5
MDA-MB-468 (Breast)	30
A-431 (Epidermoid)	>50
U-87 (Glioblastoma)	>50
MDAMB-231 (Breast)	>50

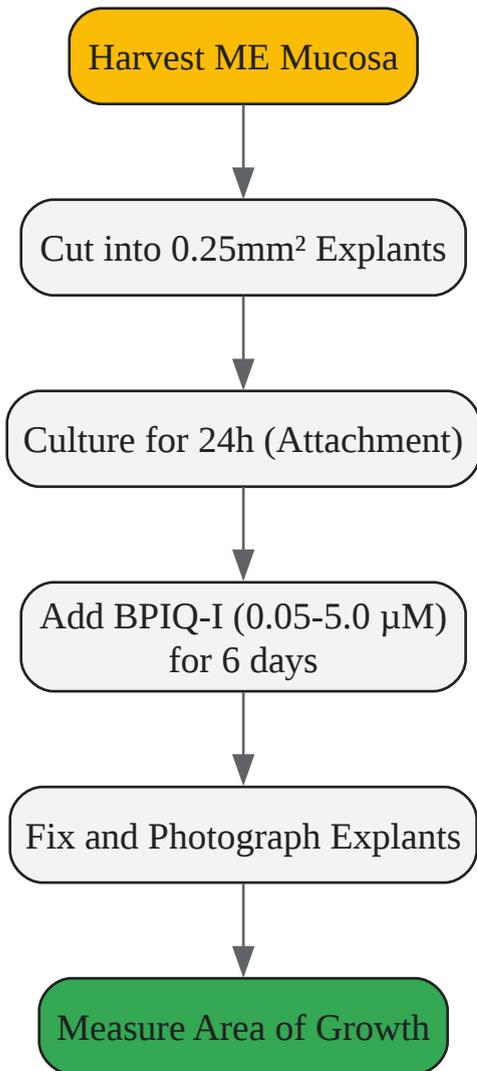
> **Assay Background:** Data from a 3-day cell viability assay [1].

Mechanism of Action

BPIQ-I functions as an **ATP-competitive inhibitor** [1]. It binds to the ATP-binding pocket of EGFR's tyrosine kinase domain, preventing the receptor from utilizing ATP for autophosphorylation and subsequent activation of downstream signaling cascades [2] [1]. This inhibition of the EGFR pathway leads to reduced cellular proliferation.

Research Applications & Protocol

BPIQ-I is a tool for studying EGFR-driven processes. The methodology below, derived from a kinase inhibitor screen investigating middle ear mucosal hyperplasia, exemplifies its research use [3].



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> Experimental workflow for evaluating **BPIQ-I** effects on tissue growth [3].

- **Key Experimental Details** [3]:

- **Tissue Model:** Rat middle ear (ME) mucosal explants.
- **BPIQ-I Treatment:** Applied for 6 days at concentrations of 0.05, 0.5, or 5.0 µM, dissolved in DMSO (final concentration 0.1%).
- **Culture Medium:** DMEM/Hams-F12 mix, supplemented with 5% bovine serum, antibiotics, hydrocortisone, and isoproterenol.
- **Outcome Measurement:** Explant growth area after 9 days in vitro (DIV).

Finding More Information

For in-depth technical details, experimental protocols, and latest research:

- **Supplier Websites:** Product pages from companies like Santa Cruz Biotechnology [2] and MedChemExpress [1].
- **Scientific Literature:** Search databases like PubMed for research articles [3].

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References

1. [medchemexpress.com/ bpiq - i .html](https://www.medchemexpress.com/bpiq-i.html) [medchemexpress.com]
2. - BPIQ | CAS 174709-30-9 | SCBT - Santa Cruz Biotechnology | [scbt.com]
3. A kinase inhibitor screen identifies signaling pathways ... [pmc.ncbi.nlm.nih.gov]

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